

A Guide to Alternatives for m-PEG2-CH2CH2COOH in Bioconjugation

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Compound of Interest

Compound Name: m-PEG2-CH2CH2COOH

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For researchers, scientists, and drug development professionals, the selection of an appropriate linker is a critical step in the design of effective bioconjugates, such as antibodydrug conjugates (ADCs) and PROTACs. The linker not only connects the targeting moiety to the payload but also significantly influences the stability, solubility, and overall performance of the final product. While **m-PEG2-CH2CH2COOH** is a widely used short-chain PEG linker featuring a terminal carboxylic acid, a variety of alternatives offer distinct advantages in terms of reactivity, stability, and specificity. This guide provides an objective comparison of common alternatives, supported by experimental data and detailed protocols.

Overview of Linker Chemistries

The choice of a bioconjugation linker is primarily dictated by the available functional groups on the biomolecule and the desired properties of the resulting conjugate. The most common strategies involve targeting

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